

proper storage and handling of 5,7-dihydroxycoumarin stock solutions

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Compound of Interest

Compound Name: 5,7-Dihydroxycoumarin

Cat. No.: B1309657

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Technical Support Center: 5,7-Dihydroxycoumarin

This technical support center provides guidance on the proper storage and handling of **5,7-dihydroxycoumarin** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Stock Solution Preparation

- What is the recommended solvent for preparing **5,7-dihydroxycoumarin** stock solutions? For in vitro studies, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **5,7-dihydroxycoumarin** is soluble in DMSO at a concentration of 25 mg/mL (140.34 mM).^{[1][2][3]} It is advisable to use freshly opened DMSO as the solvent's hygroscopic nature can impact solubility.^{[1][4]} For in vivo applications, a common solvent system is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[3]
- How can I ensure the complete dissolution of **5,7-dihydroxycoumarin**? To aid dissolution, particularly at higher concentrations, ultrasonication is recommended.^{[1][2][3]} You can also gently heat the solution to 37°C and vortex or sonicate.^[2]

Storage and Stability

- What are the optimal storage conditions for **5,7-dihydroxycoumarin** stock solutions? For long-term storage, it is recommended to store aliquots of the stock solution at -80°C, which should remain stable for up to 6 months.[1][2][4] For short-term storage, -20°C is suitable for up to 1 month.[1][2][4] To prevent degradation, it is best to store the solutions under a nitrogen atmosphere.[1][2][3] For a similar compound, 5,7-Dihydroxy-4-methylcoumarin, protection from light is also recommended.[4]
- How can I prevent degradation of the stock solution? To minimize degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into smaller, single-use volumes before storage.[1][2]

Handling and Safety

- What are the necessary safety precautions when handling **5,7-dihydroxycoumarin**? When handling **5,7-dihydroxycoumarin**, especially in its solid form, avoid creating dust.[5] Avoid contact with skin and eyes, and always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[5][6]
- What should I do in case of a spill? If a spill of solid **5,7-dihydroxycoumarin** occurs, first, ensure all sources of ignition are removed. Then, dampen the spilled material with ethanol and carefully transfer it to a suitable container for disposal. The contaminated area should be cleaned with absorbent paper dampened with ethanol, followed by a wash with soap and water.[7][8]

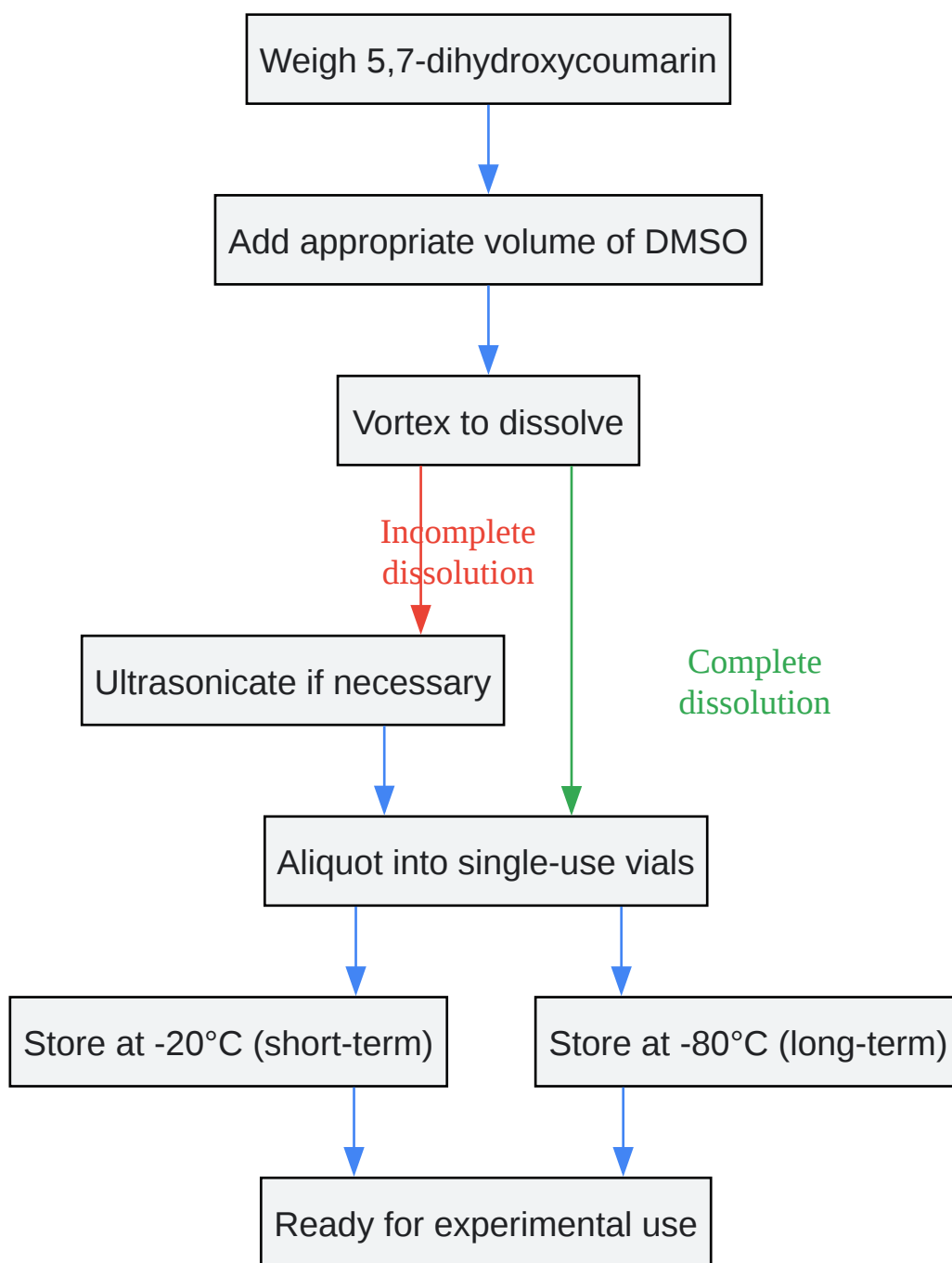
Quantitative Data Summary

Parameter	Value	Citations
Solubility in DMSO	25 mg/mL (140.34 mM)	[1][2][3]
Storage Temperature	-80°C (long-term) or -20°C (short-term)	[1][2][4]
Stock Solution Stability	Up to 6 months at -80°C; Up to 1 month at -20°C	[1][2][4]
Molecular Weight	178.14 g/mol	[1][3]

Experimental Protocol: Preparation of a 10 mM Stock Solution of 5,7-dihydroxycoumarin in DMSO

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Weighing: Accurately weigh out 1.78 mg of **5,7-dihydroxycoumarin** powder.
- Dissolution: Add 1 mL of newly opened, high-purity DMSO to the powder.
- Mixing: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath for short intervals until the solution is clear. Gentle warming to 37°C can also be applied.
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use, light-protecting vials.
- Storage: For long-term storage, place the aliquots in a freezer at -80°C. For short-term use, store at -20°C.

Workflow for Stock Solution Preparation and Storage



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Caption: Workflow for the preparation and storage of **5,7-dihydroxycoumarin** stock solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. extrasynthese.com [extrasynthese.com]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. 5,7-DIHYDROXY-4-METHYL COUMARIN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. 5,7-Dihydroxy-4-methylcoumarin | C₁₀H₈O₄ | CID 5354284 - PubChem [pubchem.ncbi.nlm.nih.gov]
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